

Application Notes and Protocols for Jacalin-Based Detection of T-Antigen

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Compound of Interest

Compound Name: *Jacquilenin*

Cat. No.: *B1254882*

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Introduction

The Thomsen-Friedenreich antigen (T-antigen), a core 1 O-glycan structure (Gal β 1-3GalNAc α 1-Ser/Thr), is a tumor-associated carbohydrate antigen expressed in over 85% of human carcinomas.[1] Its restricted expression in normal tissues and high prevalence in cancerous tissues make it a significant biomarker for cancer diagnosis, prognosis, and a target for therapeutic development. Jacalin, a lectin extracted from the seeds of the jackfruit (*Artocarpus integrifolia*), exhibits a strong binding affinity for the T-antigen.[1] This specificity allows for the development of robust assays to detect, quantify, and isolate T-antigen-bearing glycoproteins.

These application notes provide detailed protocols for three key jacalin-based assays: Affinity Chromatography, Enzyme-Linked Lectin Assay (ELLA), and Immunohistochemistry (IHC).

Jacalin Binding Specificity and Affinity

Jacalin is a tetrameric protein with a molecular weight of approximately 66 kDa.[1] While it is known for its high affinity for galactose and N-acetylgalactosamine, its primary utility in cancer research stems from its specific recognition of the T-antigen disaccharide.[2] The binding is not significantly hindered by sialylation of the T-antigen, which is a common modification in cancer cells.[2] The binding affinities of jacalin to various relevant glycans have been determined, providing a quantitative basis for its use in these assays.

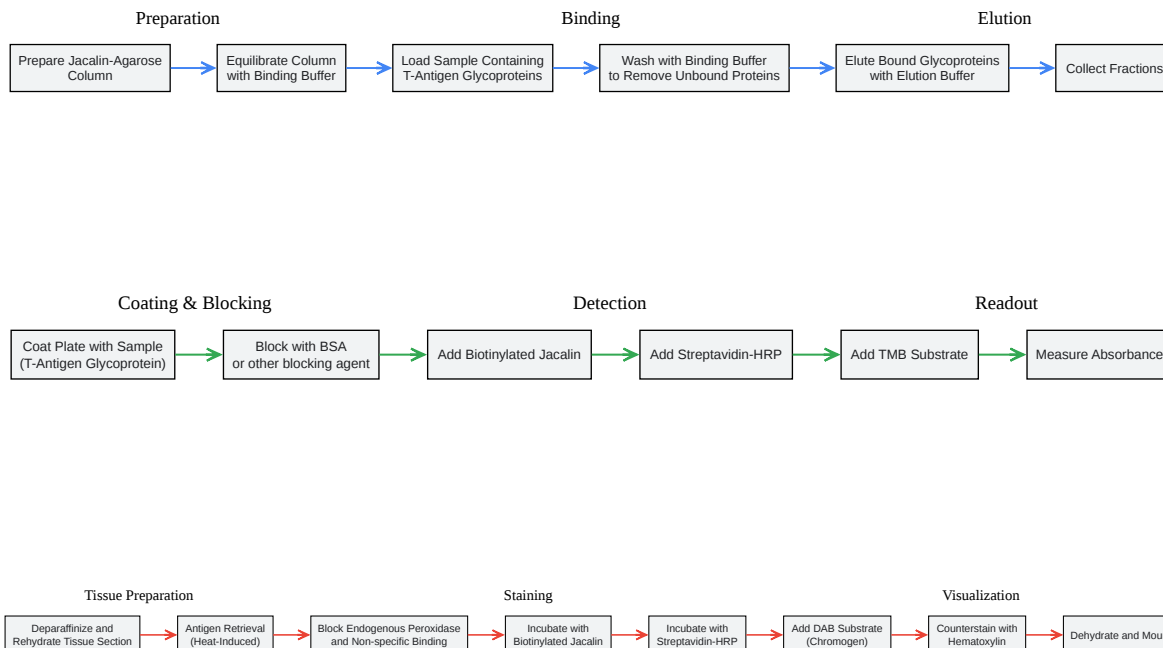
Quantitative Binding Data

Ligand	Association Constant (K _a) (M ⁻¹)	Dissociation Constant (K _d) (M)	Method
T-antigen (Core 1)	High Affinity	-	Frontal Affinity Chromatography[3][4]
Tn-antigen (α-GalNAc)	1.2 x 10 ⁵	-	Frontal Affinity Chromatography[3]
Methyl-α-Galactoside	9.3 x 10 ⁴	-	Frontal Affinity Chromatography[3]
Core 3 (GlcNAcβ1-3GalNAcα)	Significant Affinity	-	Frontal Affinity Chromatography[3][4]
Sialyl-T-antigen (ST)	Significant Affinity	-	Frontal Affinity Chromatography[3][4]
Core 2, Core 6, Sialyl-Tn	No significant binding	-	Frontal Affinity Chromatography[3][4]
1M2M-5NC-Asn	-	2.0 x 10 ⁻⁷	Frontal Affinity Chromatography[5]

Application Note 1: Affinity Chromatography for Purification of T-Antigen Bearing Glycoproteins

Jacalin-agarose affinity chromatography is a powerful technique for the selective isolation and purification of glycoproteins carrying the T-antigen from complex biological samples such as serum, cell lysates, or culture supernatants.

Experimental Workflow: Affinity Chromatography



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